

# 3-Amino-1-naphthaldehyde CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Amino-1-naphthaldehyde

Cat. No.: B15071467

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## Technical Guide: Aminonaphthaldehyde Isomers

An In-depth Examination of 3-Amino-2-naphthaldehyde and 2-Amino-1-naphthaldehyde

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The compound "**3-Amino-1-naphthaldehyde**" is not a commonly available or referenced chemical entity. This guide provides technical information on its close structural isomers, 3-Amino-2-naphthaldehyde and 2-Amino-1-naphthaldehyde, which are likely the compounds of interest.

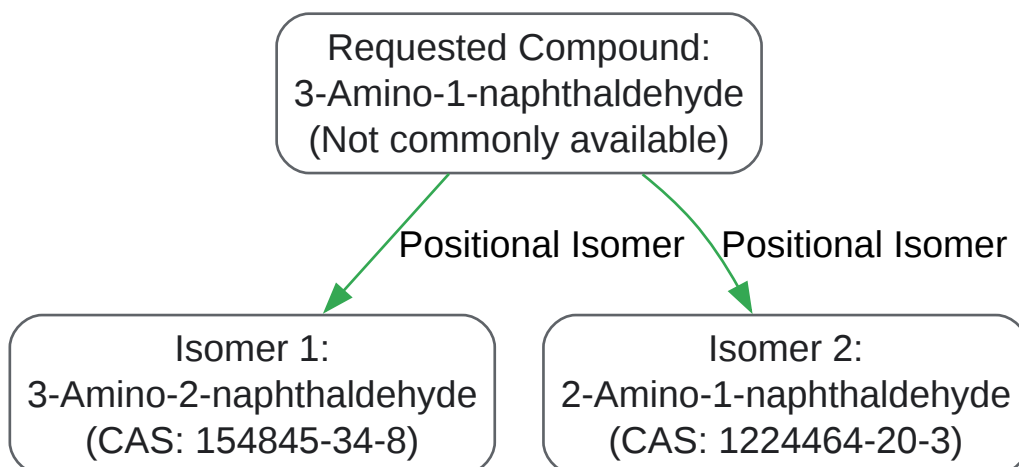
## Core Chemical Data

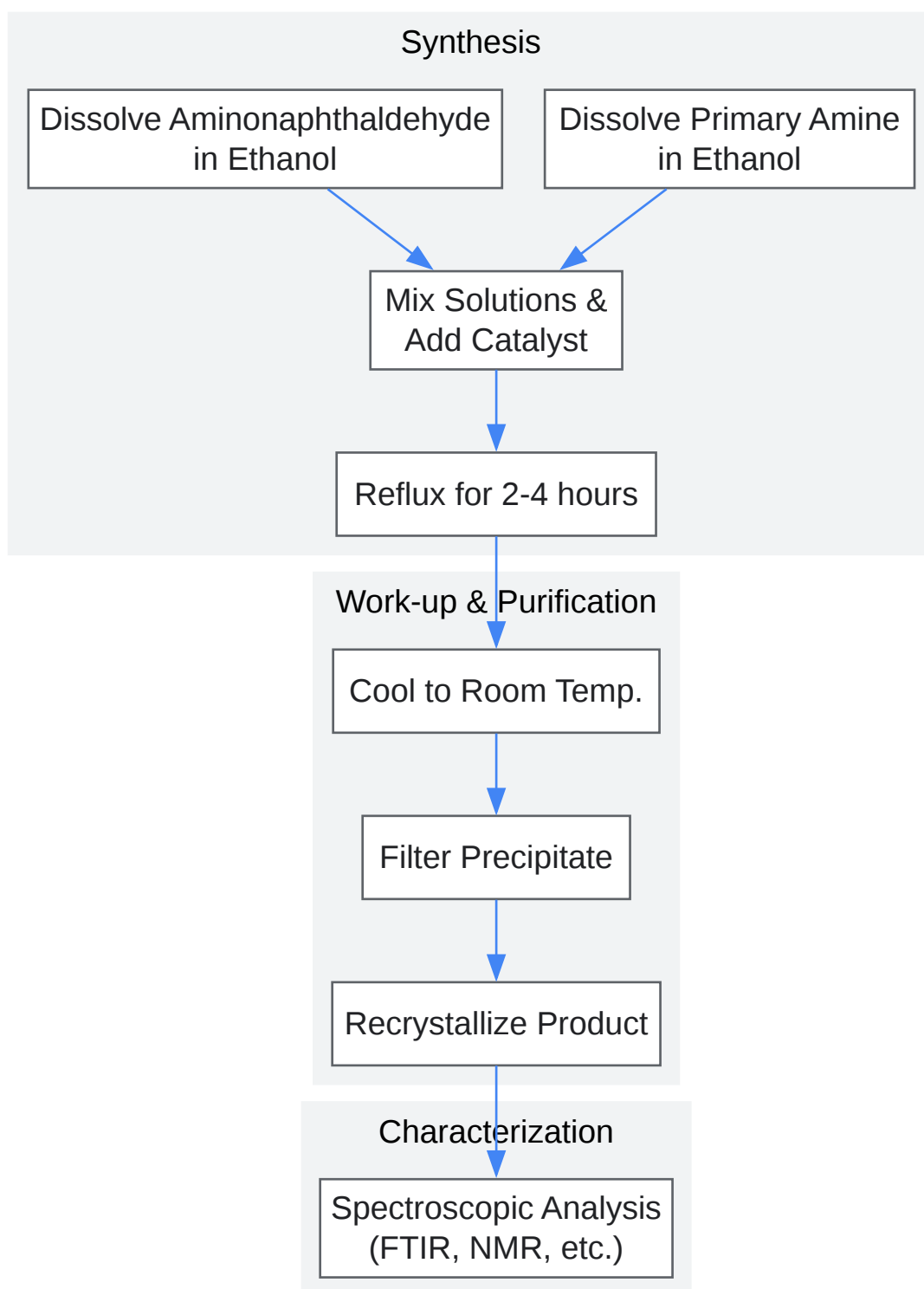
The fundamental chemical identifiers and properties for 3-Amino-2-naphthaldehyde and 2-Amino-1-naphthaldehyde are summarized below. These compounds share the same molecular formula and molecular weight, differing only in the substitution pattern on the naphthalene ring.

Property	3-Amino-2-naphthaldehyde	2-Amino-1-naphthaldehyde
CAS Number	154845-34-8[1][2][3]	1224464-20-3[4]
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO[2][3][5]	C <sub>11</sub> H <sub>9</sub> NO[4]
Molecular Weight	171.20 g/mol [3]	171.20 g/mol [4]
IUPAC Name	3-aminonaphthalene-2-carbaldehyde[2]	2-aminonaphthalene-1-carbaldehyde
Synonyms	3-Amino-naphthalene-2-carbaldehyde	Not specified

## Logical Relationship of Isomers

The requested compound and the available isomers are structurally related by the position of the amino and aldehyde groups on the naphthalene core.





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## References

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- 2. 3-Amino-2-naphthaldehyde | C<sub>11</sub>H<sub>9</sub>NO | CID 10103593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 154845-34-8|3-Amino-2-naphthaldehyde|BLD Pharm [bldpharm.com]
- 4. 1224464-20-3|2-Amino-1-naphthaldehyde|BLD Pharm [bldpharm.com]
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